

# 2'-azido guanosine DMSO solubility storage

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## Compound Focus: 2'-Azido guanosine

CAS No.: 60921-30-4

Cat. No.: S823923

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## Solubility & Storage Specifications

The table below summarizes the fundamental handling parameters for **2'-azido guanosine**.

Parameter	Specification
Solvent	Dimethyl Sulfoxide (DMSO) [1]
Solubility in DMSO	Information missing from search results
Molecular Weight	308.25 g/mol [1]
Solid Form Stability	Stable for 2 years from date of purchase when supplied as a solid [1]
Solution Stability	Solutions in DMSO or distilled water may be stored at -20°C for up to 1 month [1]

## Frequently Asked Questions

### Solubility & Sample Preparation

**Q1: How do I prepare a stock solution of 2'-azido guanosine in DMSO?** While an exact solubility limit is not available, the product is confirmed to be soluble in DMSO for preparing stock solutions [1]. As a general best practice:

- Use **fresh, dry DMSO** to prevent moisture absorption, which can reduce solubility [2].
- Gently warm the solution if necessary.
- Vortex or sonicate the mixture to aid in dissolution.

**Q2: The compound won't dissolve fully. What should I do?** If you encounter solubility issues:

- **Confirm Solvent:** Ensure you are using pure, anhydrous DMSO.
- **Verify Concentration:** Attempt to prepare a lower concentration than initially planned.
- **Inspect Compound:** Check the physical appearance of the compound; it should be a white powder [1].

## Storage & Handling

**Q3: What are the long-term storage conditions for the solid compound?** The solid form of **2'-azido guanosine** is stable for **2 years from the date of purchase** when stored according to the supplier's recommendations [1].

**Q3: How should I store stock solutions, and what is their shelf life?**

- **Solvent:** Prepare solutions in DMSO or distilled water [1].
- **Temperature:** Store at **-20°C** [1].
- **Shelf Life:** Prepared solutions are stable for **up to 1 month** under these conditions [1]. For DMSO solutions, it is advisable to aliquot them to avoid repeated freeze-thaw cycles.

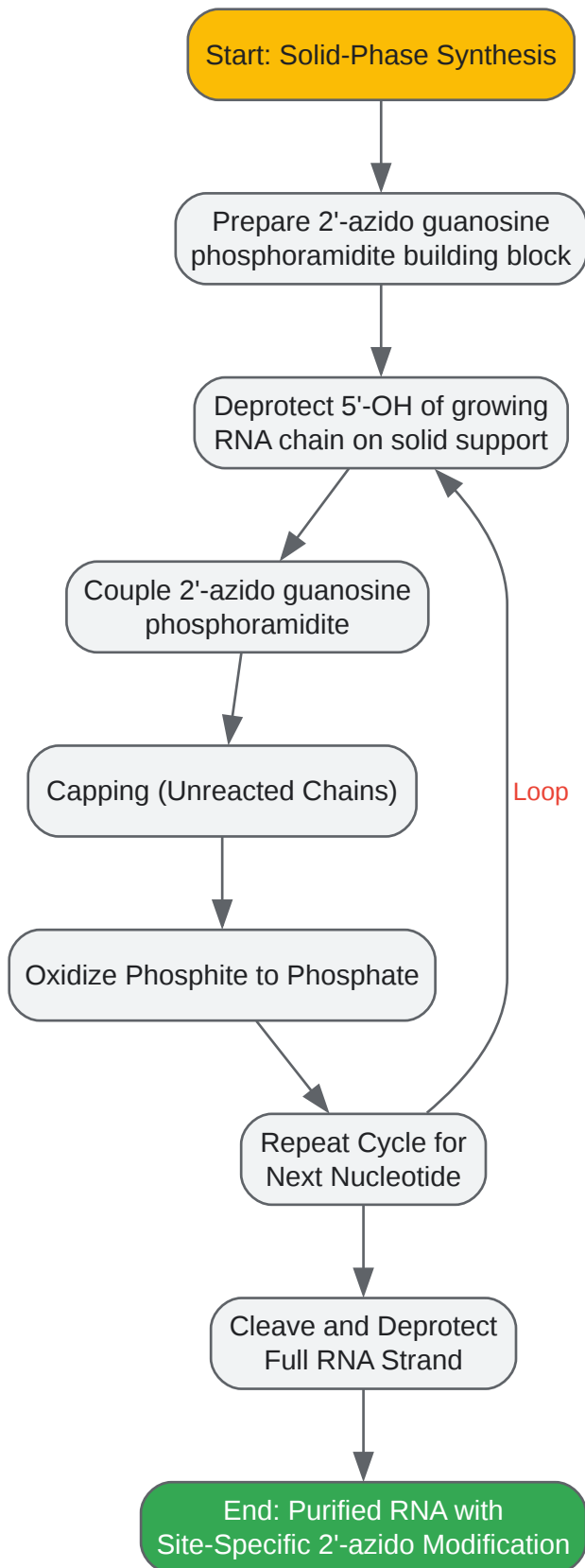
**Q4: Are there any special handling considerations?**

- **General Practice:** Always follow standard laboratory safety procedures and consult the compound's Safety Data Sheet (SDS).
- **Light Sensitivity:** While not explicitly mentioned for **2'-azido guanosine**, many light-sensitive compounds are stored in amber vials or wrapped in aluminum foil.

## Experimental Protocols & Applications

## Protocol 1: Site-Specific Incorporation into RNA using Phosphoramidite Chemistry

**2'-azido guanosine** is a valuable tool for RNA modification. The following workflow outlines its site-specific incorporation during solid-phase synthesis.



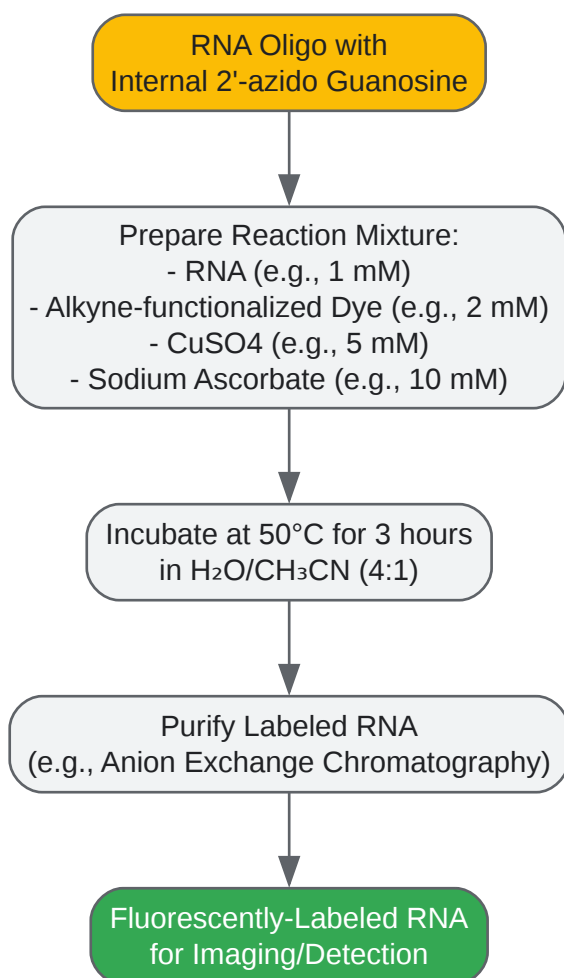
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**Key Applications of this Protocol:**

- **Biophysical Studies:** The incorporated 2'-azido group helps study RNA structure via techniques like **X-ray crystallography**, which shows it supports the C3'-endo ribose conformation and creates unique water-bridged hydrogen bonds in the minor groove [1].
- **siRNA Applications:** 2'-azido modifications are well-tolerated in siRNA guide strands and can be combined with other modifications (e.g., 2'-fluoro) to tune properties like nuclease resistance [1].
- **Bioorthogonal Labeling:** The azide group allows for **Click chemistry** (e.g., with alkynes) to attach fluorescent dyes or other probes for detection and tracking [1].

**Protocol 2: Fluorescent Labeling of RNA via Click Chemistry**

After incorporating **2'-azido guanosine** into an RNA strand, you can use this protocol for post-synthetic fluorescent labeling.



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## Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Low RNA yield after synthesis	Inefficient coupling of modified phosphoramidite	Ensure the 2'-azido guanosine phosphoramidite is fresh and properly dissolved in anhydrous acetonitrile. Extend coupling time.
No fluorescence after Click reaction	Degraded dye or inactive catalyst	Use fresh alkyne-dye and prepare new copper/ascorbate stocks. Include a positive control reaction.
Precipitate in DMSO stock	Water absorption or decomposition	Use fresh, anhydrous DMSO. Avoid prolonged storage of solutions. Confirm solution storage at -20°C.
Unexpected biological activity	Non-specific binding or impurity	Re-purify the compound or the final RNA oligonucleotide. Verify the modification site and integrity via HPLC or MS.

## Pro-Tips for Researchers

- **Plan Synthesis Carefully:** When designing oligonucleotides, consider that the 2'-azido group is sterically accessible in the minor groove and can be used for labeling without majorly disrupting the A-form helix [1].
- **Leverage Compatibility:** The 2'-azido modification is compatible with other common RNA modifications, allowing you to design multi-functional oligonucleotides with tailored properties [1].
- **General DMSO Handling:** For all DMSO-stocked compounds, using anhydrous solvent and minimizing exposure to moisture and air (oxygen) during storage helps maintain long-term stability [3].

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## References

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